

4-Phenylcyclohexene (CAS: 4994-16-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Phenylcyclohexene

Cat. No.: B1218791

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Phenylcyclohexene (4-PCH), identified by the CAS number 4994-16-5, is a volatile organic compound (VOC) that has garnered attention in both industrial and research settings.^[1] Structurally, it consists of a cyclohexene ring substituted with a phenyl group. While it is not a primary focus in drug development, its role as a synthetic intermediate and its well-documented presence as an indoor air pollutant make a thorough understanding of its properties and synthesis crucial for various scientific disciplines. This technical guide provides a detailed overview of **4-Phenylcyclohexene**, encompassing its physicochemical properties, synthesis methodologies, analytical techniques, and toxicological profile.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **4-Phenylcyclohexene** is presented below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value
CAS Number	4994-16-5
Molecular Formula	C ₁₂ H ₁₄
Molecular Weight	158.24 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	235 °C at 760 mmHg
Melting Point	-14 °C
Density	0.97 g/cm ³
Refractive Index	n _{20/D} 1.539-1.545
Solubility	Insoluble in water; soluble in organic solvents like ethanol, chloroform, and ether.
¹ H NMR	Shows characteristic peaks for aromatic, vinylic, and aliphatic protons.
¹³ C NMR	Displays signals corresponding to the phenyl and cyclohexene carbons.
Mass Spectrum (EI)	Molecular ion peak (M ⁺) at m/z 158, with a base peak at m/z 104. [2]
Infrared Spectrum	Characteristic absorptions for C-H (aromatic and aliphatic), C=C (aromatic and vinylic), and other bond vibrations are observable. [2]

Synthesis of 4-Phenylcyclohexene

4-Phenylcyclohexene can be synthesized through several routes, with the Diels-Alder and Wittig reactions being prominent examples. It is also notably produced as a byproduct in industrial processes.

Industrial Byproduct Formation

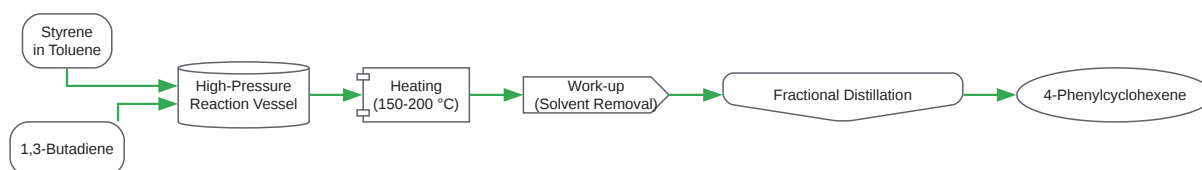
4-Phenylcyclohexene is a known byproduct of the manufacturing of styrene-butadiene latex, which is commonly used in carpet backing.[3][4] This unintended formation is the primary source of its presence as an indoor air pollutant, contributing to the characteristic "new carpet smell".[1][5]

Experimental Protocol 1: Diels-Alder Reaction

The Diels-Alder reaction provides a direct method for the synthesis of **4-Phenylcyclohexene** by the [4+2] cycloaddition of 1,3-butadiene (the diene) and styrene (the dienophile).

Methodology:

- **Reaction Setup:** A high-pressure reaction vessel is charged with styrene and a suitable solvent, such as toluene.
- **Diene Addition:** Liquefied 1,3-butadiene is carefully added to the reaction vessel. An excess of the diene is typically used to favor the desired reaction.
- **Heating:** The sealed vessel is heated to a temperature range of 150-200 °C. The reaction progress is monitored over several hours.
- **Work-up:** After cooling to room temperature, the reaction mixture is carefully depressurized. The solvent and unreacted starting materials are removed under reduced pressure.
- **Purification:** The crude product is purified by fractional distillation under vacuum to yield pure **4-Phenylcyclohexene**.



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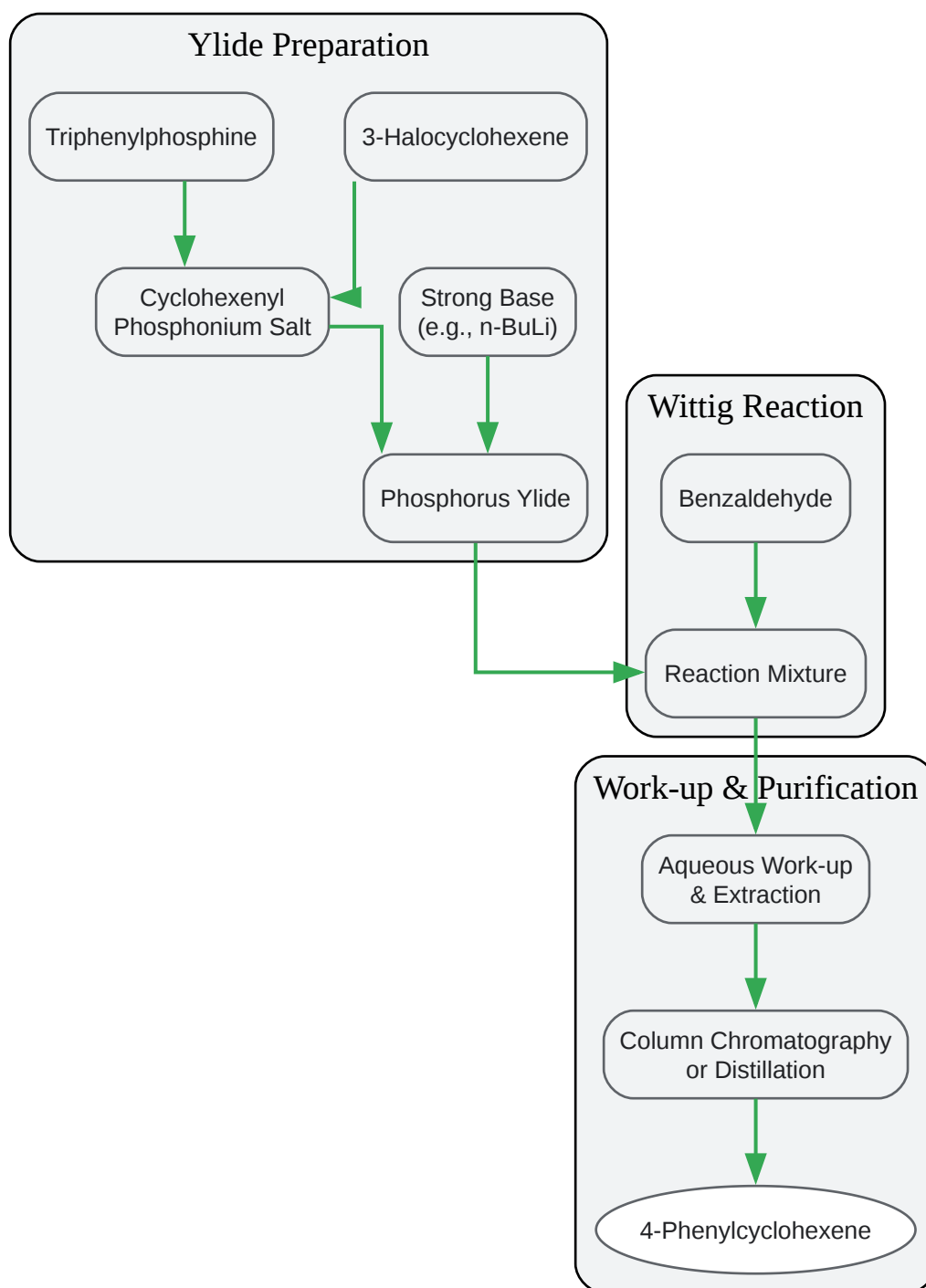
Caption: Diels-Alder synthesis of **4-Phenylcyclohexene**.

Experimental Protocol 2: Wittig Reaction

The Wittig reaction offers an alternative route to synthesize **4-Phenylcyclohexene**. This method involves the reaction of a phosphorus ylide with a carbonyl compound. For the synthesis of **4-Phenylcyclohexene**, a plausible route involves the reaction of benzaldehyde with a cyclohexenyl-derived phosphonium ylide.

Methodology:

- Ylide Preparation:
 - Triphenylphosphine is reacted with a suitable 3-halocyclohexene (e.g., 3-bromocyclohexene) in an appropriate solvent like toluene to form the corresponding phosphonium salt.
 - The phosphonium salt is then treated with a strong base, such as n-butyllithium, in an anhydrous solvent like THF under an inert atmosphere to generate the phosphorus ylide.
- Wittig Reaction:
 - A solution of benzaldehyde in THF is added dropwise to the ylide solution at low temperature (e.g., -78 °C).
 - The reaction mixture is allowed to warm to room temperature and stirred for several hours.
- Work-up:
 - The reaction is quenched with water, and the organic layer is separated.
 - The aqueous layer is extracted with an organic solvent (e.g., diethyl ether).
 - The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is evaporated.
- Purification: The crude product is purified by column chromatography on silica gel or by fractional distillation under vacuum.



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Caption: Wittig reaction workflow for **4-Phenylcyclohexene** synthesis.

Analytical Characterization

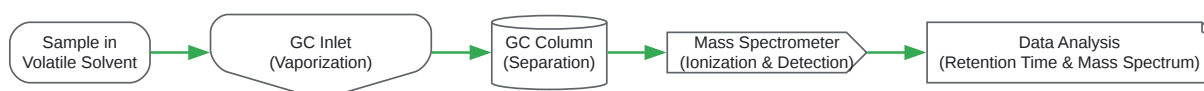
The identity and purity of **4-Phenylcyclohexene** are typically confirmed using a combination of spectroscopic and chromatographic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for the analysis of volatile compounds like **4-Phenylcyclohexene**.

Methodology:

- **Sample Preparation:** A dilute solution of the sample is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
- **Injection:** A small volume of the sample solution is injected into the GC inlet, where it is vaporized.
- **Separation:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The separation is based on the differential partitioning of the analytes between the mobile gas phase and the stationary phase coating the column.
- **Detection (MS):** As the separated components elute from the column, they enter the mass spectrometer. They are ionized (typically by electron impact), and the resulting ions are separated based on their mass-to-charge ratio, generating a mass spectrum for each component.
- **Data Analysis:** The retention time from the gas chromatogram and the fragmentation pattern from the mass spectrum are used to identify and quantify **4-Phenylcyclohexene**.



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Caption: GC-MS analysis workflow for **4-Phenylcyclohexene**.

Toxicological Profile and Safety

4-Phenylcyclohexene is primarily recognized for its role as an indoor air pollutant and its associated health effects.

Health Effects

Exposure to **4-Phenylcyclohexene**, mainly through inhalation, can lead to a range of non-specific symptoms, including:

- Headaches
- Dizziness and fatigue[6]
- Irritation of the eyes, nose, and throat[1][6][7]
- Nausea[6]

In a notable case at the U.S. Environmental Protection Agency (EPA) headquarters, the installation of new carpet led to numerous health complaints among employees, which were linked to the off-gassing of **4-Phenylcyclohexene**. [6][8] This event highlighted the potential for this compound to contribute to "sick building syndrome" and multiple chemical sensitivity. [6][7][8]

Mechanism of Toxicity

The precise molecular mechanism of **4-Phenylcyclohexene** toxicity is not well-defined. It is considered to be a mild irritant. There is no evidence in the current literature to suggest that it acts on specific signaling pathways in the manner of a targeted drug molecule. Its effects are likely due to its general properties as a volatile organic compound interacting with mucous membranes and the respiratory tract.

Safety and Handling

Given its potential as an irritant and its moderate toxicity upon ingestion, appropriate safety precautions should be taken when handling **4-Phenylcyclohexene** in a laboratory setting.

GHS Hazard Statements	Precautionary Statements
H302: Harmful if swallowed.	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P501: Dispose of contents/container to an approved waste disposal plant.
A poison by inhalation.[9] Moderately toxic by ingestion.[9]	Use in a well-ventilated area, preferably a fume hood. Avoid inhalation of vapors. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.

Conclusion

4-Phenylcyclohexene is a compound of interest due to its prevalence as an industrial byproduct and indoor air pollutant, as well as its utility as a synthetic intermediate in organic chemistry. This technical guide has provided a comprehensive overview of its identification, properties, synthesis, analysis, and toxicological profile. For researchers and scientists, a thorough understanding of this compound is essential for its safe handling and for the accurate interpretation of experimental results in which it may be a reactant, product, or contaminant. While not a direct subject of drug development, its study contributes to the broader knowledge base of organic chemistry and environmental health.

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